

Application Notes and Protocols: Methyl 2-methoxy-6-methylbenzoate in Agrochemical Synthesis

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Compound of Interest

Compound Name: *Methyl 2-methoxy-6-methylbenzoate*

Cat. No.: *B1297912*

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Introduction

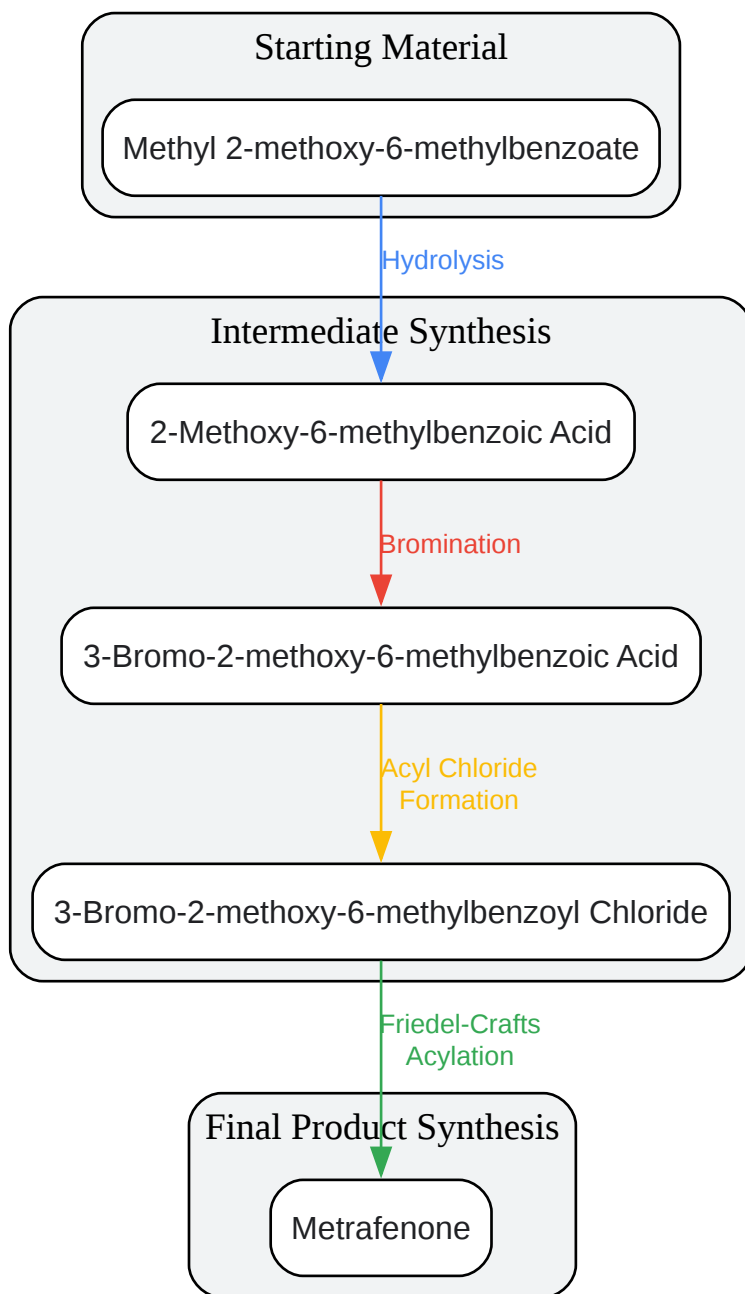
Methyl 2-methoxy-6-methylbenzoate is a key aromatic ester that serves as a crucial intermediate in the synthesis of advanced agrochemicals. Its primary and most notable application is in the production of the fungicide metrafenone. Metrafenone, a benzophenone-class fungicide developed by BASF, is highly effective against powdery mildew on a variety of crops.^[1] The unique mode of action of metrafenone, which involves the disruption of the fungal cytoskeleton, makes it a valuable tool in disease management strategies.^[1] This document provides detailed application notes and experimental protocols for the utilization of **Methyl 2-methoxy-6-methylbenzoate** in the synthesis of metrafenone.

Application in Fungicide Synthesis: The Case of Metrafenone

Methyl 2-methoxy-6-methylbenzoate is the direct precursor to 2-methoxy-6-methylbenzoic acid, a central building block in the synthesis of metrafenone. The overall synthetic strategy involves the hydrolysis of the methyl ester to the corresponding carboxylic acid, followed by bromination, conversion to the acyl chloride, and a final Friedel-Crafts acylation reaction.

Synthetic Pathway Overview

The logical workflow for the synthesis of metrafenone from **Methyl 2-methoxy-6-methylbenzoate** is depicted below.



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Caption: Synthetic pathway of Metrafenone from **Methyl 2-methoxy-6-methylbenzoate**.

Quantitative Data Summary

The following table summarizes the reported yields for the key steps in the synthesis of 2-methoxy-6-methylbenzoic acid, a precursor to metrafenone. Data for the subsequent bromination and acylation steps to yield metrafenone are less publicly available in terms of precise yields and are often proprietary.

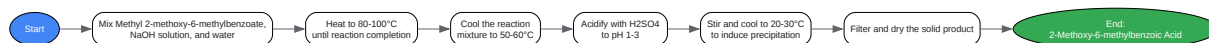
Step	Reactants	Product	Reported Yield (%)	Reference
Hydrolysis of Methyl 2-methoxy-6-methylbenzoate	Methyl 2-methoxy-6-methylbenzoate, Sodium Hydroxide, Water	2-Methoxy-6-methylbenzoic Acid	96.0 - 96.6	[2]

Experimental Protocols

The following protocols are based on established chemical transformations and information from patent literature.

Protocol 1: Hydrolysis of Methyl 2-methoxy-6-methylbenzoate to 2-Methoxy-6-methylbenzoic Acid

This protocol describes the saponification of the methyl ester to the corresponding carboxylic acid.



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References

- 1. rsc.org [rsc.org]
- 2. CN113072441A - Preparation method of 2-methoxy-6-methylbenzoic acid - Google Patents [patents.google.com]
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